

A Technical Guide to Methyl 5,6-diaminonicotinate: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: *Methyl 5,6-diaminonicotinate*

Cat. No.: *B173985*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 5,6-diaminonicotinate**, a key intermediate in the pharmaceutical and agrochemical industries. This document details its chemical properties, a validated synthesis protocol, and its role in the development of therapeutic agents.

Core Chemical and Physical Properties

Methyl 5,6-diaminonicotinate is a pyridine derivative with the following key identifiers and properties.

Property	Value	Reference
CAS Number	104685-76-9	[1] [2] [3] [4]
Molecular Formula	C ₇ H ₉ N ₃ O ₂	[1] [2] [3]
Molecular Weight	167.17 g/mol	[1] [2] [3]
Synonyms	5,6-DIAMINOPYRIDINE-3-CARBOXYLIC ACID METHYL ESTER; Methyl 5,6-diamino-3-pyridinecarboxylate; Methyl 2,3-diaminopyridine-5-carboxylate	[1] [3]
Appearance	Yellow needle-like crystals	[1]
Melting Point	154-155 °C	[1]
Purity	Typically ≥95% or ≥97%	[1]
Storage Conditions	Room temperature, protect from light, inert atmosphere	[1]

Synthesis Protocol

A common and effective method for the synthesis of **Methyl 5,6-diaminonicotinate** is through the reduction of its nitro precursor, methyl 6-amino-5-nitronicotinate.

Experimental Protocol: Hydrogenation of Methyl 6-amino-5-nitronicotinate

Materials:

- Methyl 6-amino-5-nitronicotinate (1.0 g)
- Methanol (10 mL)
- 5% Palladium on carbon (Pd/C) (0.1 g)
- Hydrogen gas (H₂)

- Ethanol

Procedure:

- Dissolve 1.0 g of methyl 6-amino-5-nitronicotinate in 10 mL of methanol in a suitable reaction vessel.
- Carefully add 0.1 g of 5% palladium on carbon to the solution.
- Subject the mixture to a hydrogen gas atmosphere at room temperature and normal pressure.
- Monitor the reaction until the stoichiometric amount of hydrogen has been absorbed.
- Upon completion, remove the catalyst by filtration.
- Evaporate the solvent from the filtrate to obtain the crude product.
- Recrystallize the resulting residue from ethanol to yield pure **Methyl 5,6-diaminonicotinate**.
[\[1\]](#)

Expected Yield: 0.8 g of yellow needle-like crystals.[\[1\]](#)

Applications in Research and Development

Methyl 5,6-diaminonicotinate serves as a crucial building block in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical sectors.

Pharmaceutical Intermediate

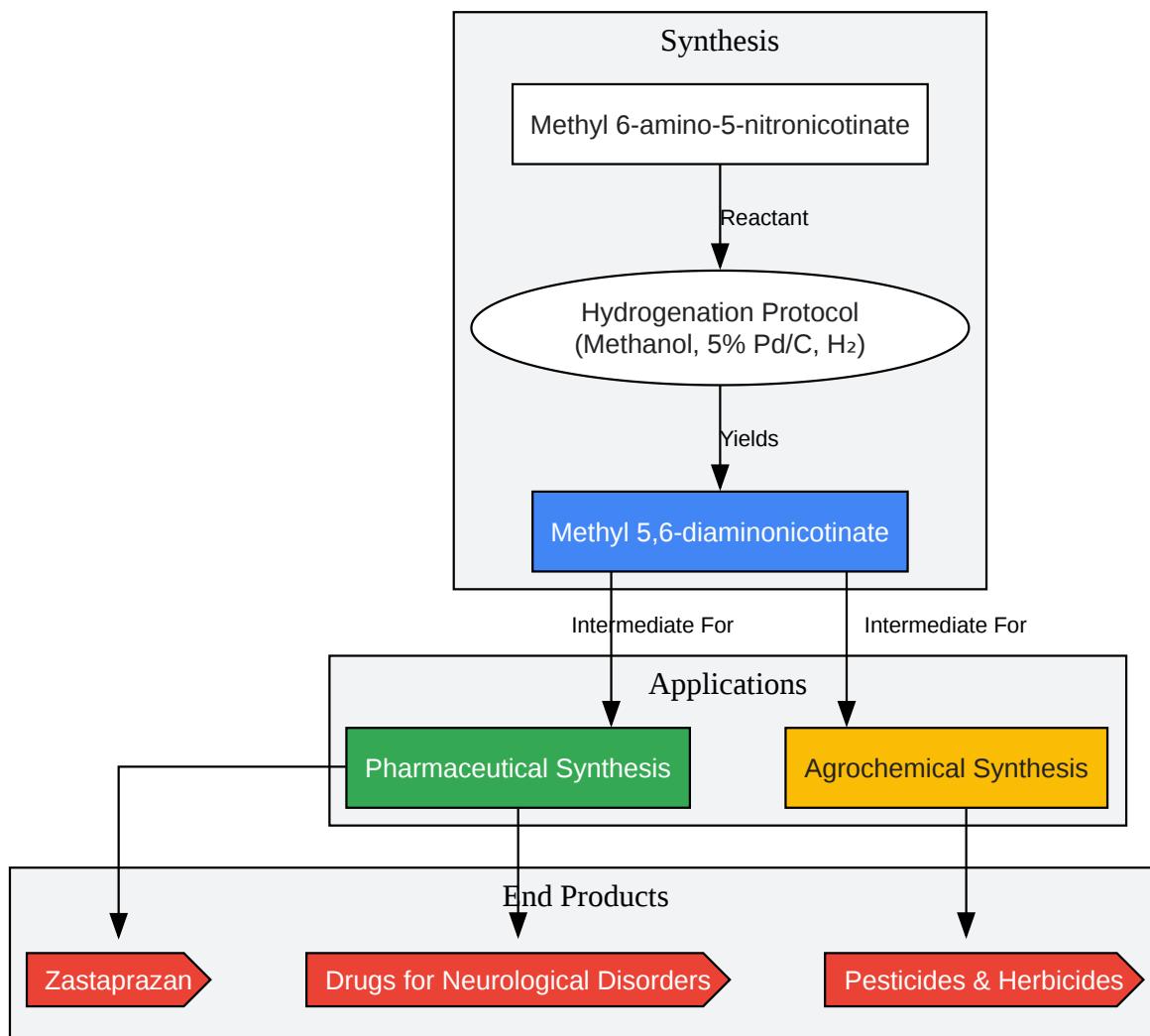
This compound is a vital intermediate in the synthesis of various pharmaceutical compounds. Its chemical structure is particularly amenable to creating complex molecules with potential therapeutic applications. A notable example is its use in the synthesis of Zastaprazan, a pharmaceutical agent. It is also instrumental in the development of drugs targeting neurological disorders, specifically those involving nicotinic acetylcholine receptors.

Agrochemical Synthesis

In addition to its role in drug development, **Methyl 5,6-diaminonicotinate** is utilized in the production of agrochemicals, contributing to the creation of pesticides and herbicides.

Logical Workflow: From Intermediate to Application

The following diagram illustrates the logical progression from the synthesis of **Methyl 5,6-diaminonicotinate** to its primary applications.



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Caption: Logical workflow for **Methyl 5,6-diaminonicotinate**.

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